

3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine safety and handling

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Compound of Interest

Compound Name: 3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine

Cat. No.: B1372648

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An In-depth Technical Guide to the Safe Handling of **3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

Foreword: A Proactive Approach to Chemical Safety

In the landscape of pharmaceutical and agrochemical research, substituted pyridines are foundational scaffolds. **3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine** is a highly functionalized intermediate, offering multiple reaction sites for the synthesis of complex target molecules. Its utility is derived from the specific arrangement of its chloro, bromo, methyl, and nitro groups on the pyridine core, each providing a vector for molecular elaboration. However, this same chemical reactivity necessitates a rigorous and proactive approach to safety. This guide moves beyond mere compliance, aiming to instill a deep, causal understanding of the hazards associated with this compound and to provide a self-validating framework for its safe handling, storage, and disposal. As a Senior Application Scientist, the protocols and insights herein are synthesized from established chemical safety principles and best practices for handling reactive halogenated nitroaromatic compounds.

Hazard Identification and Classification: Understanding the Intrinsic Risks

3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine is classified as a substance with high acute toxicity. The primary hazard, as identified under the Globally Harmonized System (GHS), is its oral toxicity.^[1] However, due to its structure as a halogenated and nitrated aromatic compound, it is prudent to assume additional hazards common to this chemical class, including skin, eye, and respiratory irritation.^{[2][3][4]}

GHS Classification for **3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine**:

Hazard Class	Category	Signal Word	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed	

Source: Sigma-Aldrich Safety Information.^[1]

Anticipated Ancillary Hazards (Based on Structurally Similar Compounds):

- Skin Irritation (H315): Halogenated aromatics can cause skin irritation upon contact.^{[2][4]}
- Serious Eye Irritation/Damage (H318/H319): Direct contact with the eyes is likely to cause serious irritation or damage.^[2]
- Respiratory Irritation (H335): Inhalation of dust or vapors may cause irritation to the respiratory tract.^{[2][4]}

The causality behind these hazards lies in the compound's reactivity. The electrophilic nature of the pyridine ring, enhanced by the electron-withdrawing nitro group, and the presence of reactive halogens can lead to adverse interactions with biological macromolecules upon exposure.

Chemical and Physical Properties

Understanding the physical properties of a chemical is the first step in designing safe handling procedures. For instance, knowing it is a solid at room temperature informs decisions about containment of dust particles.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrClN ₂ O ₂	[5]
Molecular Weight	251.47 g/mol	[5]
Appearance	Solid	[5]
CAS Number	Not explicitly found; similar isomer is 186413-75-2	[2]
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds	[1]

Note: Detailed physical data such as melting point, boiling point, and solubility for this specific isomer are not readily available. Researchers must assume the material is a solid powder and handle it accordingly to prevent dust inhalation.

Comprehensive Handling and Storage Protocols

A self-validating safety protocol relies on multiple layers of protection, from engineering controls to personal protective equipment and administrative procedures.

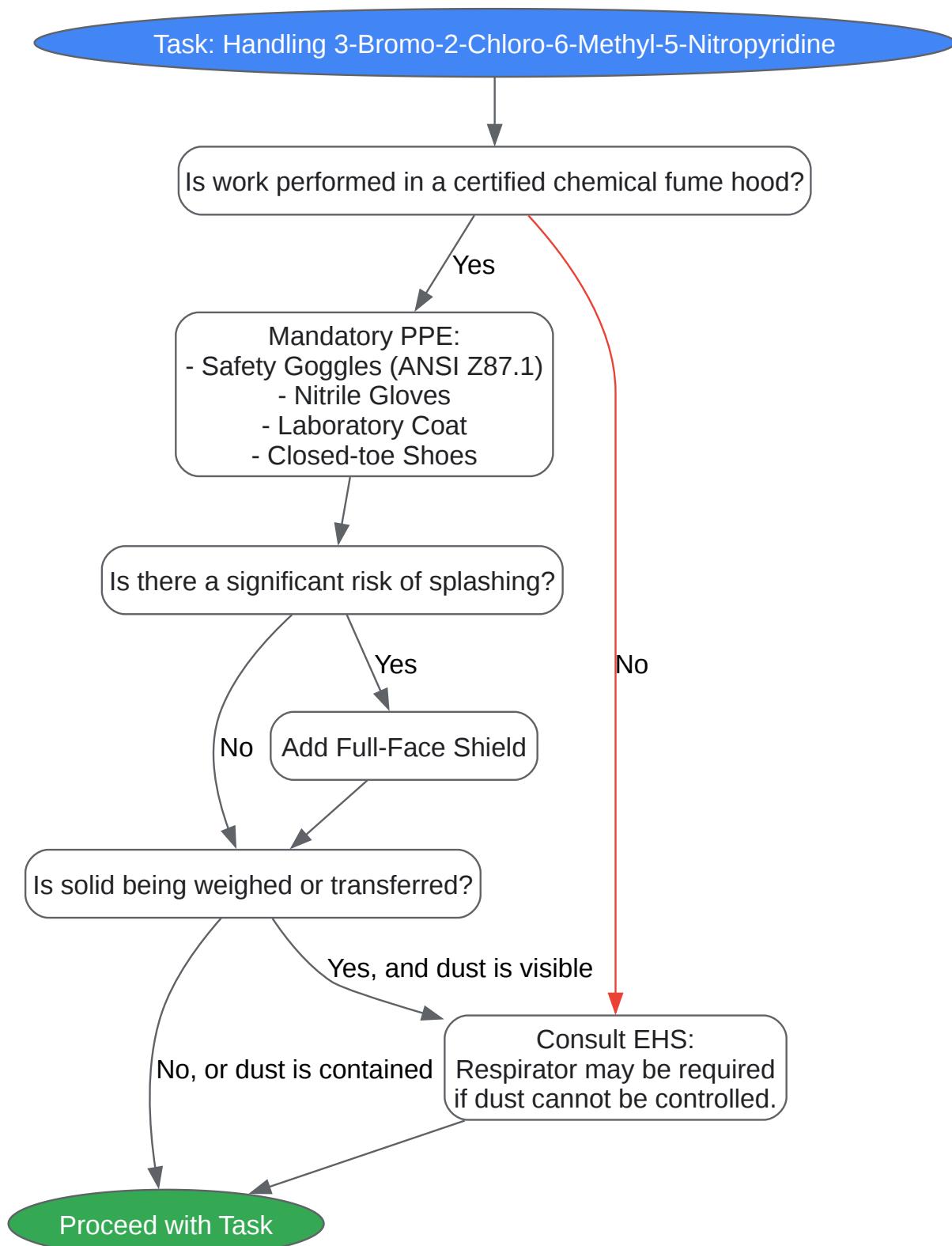
Engineering Controls: The First Line of Defense

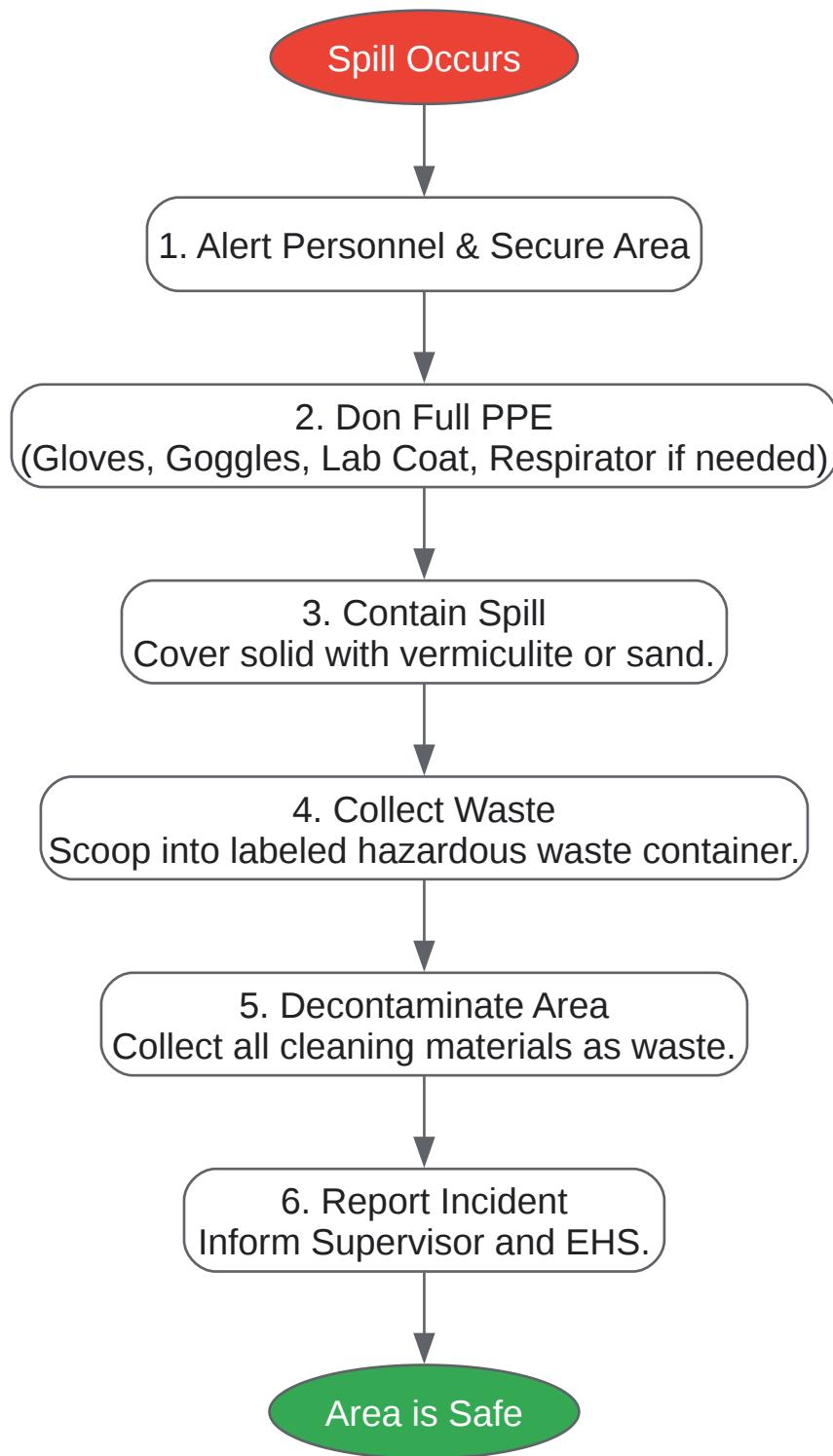
All handling of **3-Bromo-2-Chloro-6-Methyl-5-Nitropyridine** solid or its solutions must be performed within a certified chemical fume hood.[6] The fume hood provides critical protection by exhausting potentially harmful dust and vapors away from the operator's breathing zone.[7] Ensure that the fume hood has a face velocity appropriate for handling toxic powders. The work area should be equipped with an eyewash station and a safety shower within immediate proximity.[8]

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

Appropriate PPE is essential to prevent dermal, ocular, and respiratory exposure. The selection of PPE should be a deliberate process based on the identified risks.

- Hand Protection: Wear chemical-resistant gloves. Nitrile rubber gloves are a common choice, but it is crucial to check the manufacturer's glove compatibility chart for breakthrough time, especially when working with solvents.[6]
- Eye and Face Protection: Use chemical safety goggles that conform to ANSI Z87.1 or EN 166 standards. When there is a risk of splashing, a full-face shield should be worn in addition to goggles.[3]
- Skin and Body Protection: A laboratory coat is mandatory. For operations with a higher risk of spills, a chemically resistant apron should be worn over the lab coat.[6] Ensure legs and feet are covered with closed-toe shoes.[9]
- Respiratory Protection: If engineering controls (i.e., the fume hood) are not available or are insufficient to control exposure below occupational limits, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates must be used.[3][6]





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